

Comparative Potency Guide: N-cyclopentyl-2-hydroxybenzamide vs. Salicylamide

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Compound of Interest

Compound Name: *N-cyclopentyl-2-hydroxybenzamide*

CAS No.: 401939-75-1

Cat. No.: B2847670

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Executive Summary & Structural Divergence

The structural modification of Salicylamide (2-hydroxybenzamide) via N-alkylation with a cyclopentyl group fundamentally alters the compound's biological target profile. This is not merely a potency shift but a class switch.

Feature	Salicylamide	N-cyclopentyl-2-hydroxybenzamide
Core Structure	Primary Amide ()	Secondary Amide ()
Primary Indication	Analgesic / Antipyretic	Antiviral (HAdV Inhibitor) / Anti-infective
Lipophilicity (LogP)	~1.28 (Moderate)	~2.85 (High)
CNS Penetration	High (Rapid metabolism)	Enhanced (Predicted)
Mechanism	CNS Depression / Weak COX Inhibition	Viral Capsid Stabilization (Endosomal Escape Blockade)
Key Potency Metric	ED (Analgesia): ~125 mg/kg	IC (Antiviral): Low Micromolar (M) range*

*Note: High antiviral potency often requires C5-halogenation (e.g., 5-chloro-**N-cyclopentyl-2-hydroxybenzamide**).

Physicochemical & Pharmacokinetic Profile[1]

The introduction of the cyclopentyl moiety creates a "lipophilic anchor," significantly altering membrane permeability and solubility.

Lipophilicity and Permeability

- Salicylamide: Exhibits moderate lipophilicity, allowing for rapid absorption but equally rapid glucuronidation and excretion. Its primary amide group facilitates strong hydrogen bonding with solvent water, limiting passive diffusion relative to highly lipophilic agents.
- N-cyclopentyl Derivative: The cyclopentyl ring disrupts the solvent shell and increases the partition coefficient (LogP). This modification is critical for intracellular targets (like viral capsids within endosomes) where the drug must traverse multiple lipid bilayers.

Stability and Metabolism

Salicylamide is notorious for the "first-pass effect," where it is rapidly conjugated. N-substitution generally increases metabolic stability against amide hydrolysis but may introduce new sites for cytochrome P450 oxidation (hydroxylation of the cyclopentyl ring).

Pharmacological Potency Comparison

Domain A: Analgesic Potency (Salicylamide Dominance)

In classic nociceptive assays (e.g., Acetic Acid Writhing, Hot Plate), Salicylamide demonstrates superior efficacy compared to bulky N-substituted derivatives.

- Mechanism: Salicylamide acts primarily via central nervous system (CNS) depression and inhibition of prostaglandin synthesis in the brain, distinct from peripheral COX inhibition seen in Aspirin.
- The N-Alkyl Deficit: Bulky N-substituents (like cyclopentyl) often sterically hinder the amide nitrogen, disrupting the specific hydrogen bond donor/acceptor network required for binding to central pain receptors or COX active sites. Consequently, **N-cyclopentyl-2-hydroxybenzamide** is significantly less potent as an analgesic.

Domain B: Antiviral Potency (N-cyclopentyl Dominance)

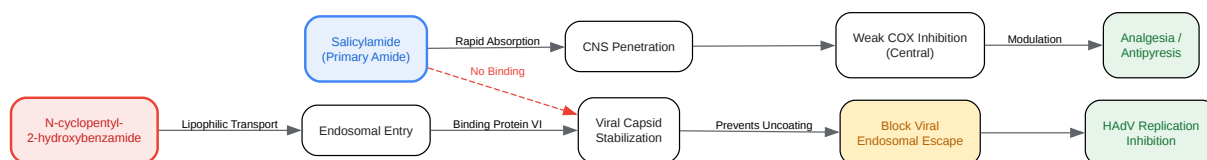
This is the primary utility of the N-cyclopentyl scaffold. Research identifies 5-chloro-**N-cyclopentyl-2-hydroxybenzamide** (and its analogs) as potent inhibitors of Human Adenovirus (HAdV).[1]

- Mechanism: The compound stabilizes the viral capsid protein VI, preventing the virus from lysing the endosome. This traps the virus inside the endosome, blocking infection.[2]
- Data:
 - Salicylamide: Inactive against HAdV (IC
 - > 100
 - M).

- N-cyclopentyl Derivative: Active in the low micromolar range (IC₅₀ ~ 2–10 M depending on specific ring substitutions).
- Selectivity: The N-cyclopentyl group improves the Selectivity Index (SI) compared to other salicylanilides (like Niclosamide), reducing cytotoxicity while maintaining antiviral pressure.

Mechanistic Visualization (Graphviz)

The following diagram illustrates the divergent signaling and mechanistic pathways of the two compounds.



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Caption: Divergent mechanisms of action. Salicylamide targets central pain pathways, while the N-cyclopentyl derivative targets viral capsid integrity within the endosome.

Experimental Protocols

To validate these potency claims, the following standardized protocols are recommended.

Protocol A: Assessment of Analgesic Potency (Writhing Test)

Used to confirm the superior potency of Salicylamide.

- Subjects: Male Swiss albino mice (20–25 g).

- Preparation: Dissolve test compounds (Salicylamide vs. N-cyclopentyl derivative) in 0.5% carboxymethyl cellulose (CMC).
- Administration: Administer compounds orally (p.o.) at graded doses (e.g., 50, 100, 200 mg/kg). Include a Vehicle Control and a Positive Control (Acetylsalicylic acid, 100 mg/kg).
- Induction: 30 minutes post-administration, inject 0.6% acetic acid (10 mL/kg, i.p.).
- Quantification: Count the number of abdominal constrictions (writhes) for 20 minutes.
- Calculation:

Expectation: Salicylamide ED

125 mg/kg. N-cyclopentyl derivative > 200 mg/kg (Low potency).

Protocol B: Assessment of Antiviral Potency (HAdV Plaque Reduction)

Used to confirm the superior potency of **N-cyclopentyl-2-hydroxybenzamide**.

- Cell Line: A549 cells (human alveolar adenocarcinoma).
- Virus: Human Adenovirus type 5 (HAdV-5).
- Infection: Seed cells in 24-well plates. Infect with HAdV-5 at 100 PFU/well for 1 hour.
- Treatment: Remove inoculum and overlay with agarose medium containing serial dilutions of the test compound (0.1

M – 50

M).

- Incubation: Incubate at 37°C, 5% CO₂ for 5–7 days until plaques are visible.
- Staining: Fix with formaldehyde and stain with crystal violet.

- Calculation: Calculate IC

using non-linear regression analysis of plaque counts vs. log(concentration). Expectation: N-cyclopentyl derivative IC

< 10

M. Salicylamide IC

> 100

M (Inactive).

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